Comparative Guide: Characterization and Utility of 2-Bromo-6-chlorobenzo[d]oxazole

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Compound of Interest

Compound Name:	*2-Bromo-6-chlorobenzo[d]oxazole*
CAS No.:	*1254123-54-0*
Cat. No.:	*B3226315*

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Executive Summary & Strategic Positioning

In the optimization of kinase inhibitors and receptor antagonists, the benzoxazole core is ubiquitous. However, the choice of the C-2 electrophile dictates the efficiency of downstream library generation.

While 2,6-dichlorobenzoxazole is the cost-effective standard, **2-Bromo-6-chlorobenzo[d]oxazole** (referred to herein as 2-Br-6-Cl-BZO) offers superior kinetics in palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) and distinct selectivity profiles in nucleophilic aromatic substitutions (

).

This guide provides the validated characterization data required to distinguish the 6-chloro regioisomer from its common impurities (5-chloro isomer) and compares its performance against chlorinated analogs.

Synthesis & Regiochemical Integrity[1]

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To ensure the validity of the characterization data, the synthesis route must preclude the formation of the 5-chloro regioisomer, which is spectrally similar but pharmacologically distinct.

Validated Synthetic Route (The Thiol-Bromination Protocol)

Direct halogenation of benzoxazole often yields inseparable mixtures. The most robust route proceeds via the 2-mercapto intermediate, ensuring the nitrogen/oxygen regiochemistry is fixed relative to the chlorine substituent before the C-2 bromine is installed.

Step 1: Cyclization

- Precursor: 2-amino-5-chlorophenol.[1][2]
- Reagent: Potassium Ethyl Xanthate (or

).
- Intermediate: 6-chloro-1,3-benzoxazole-2-thiol (often exists as the thione tautomer).

Step 2: Bromination

- Reagent: Phosphorus Oxybromide (

) or

  .
- Mechanism: Deoxybromination.
- Critical Control: Anhydrous conditions are required to prevent hydrolysis back to the benzoxazolone.

Synthesis Workflow Diagram

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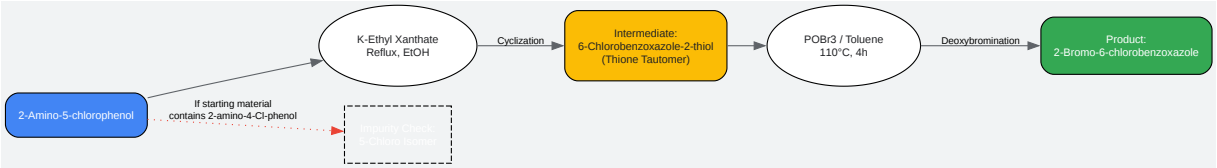

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Figure 1: Validated synthetic workflow emphasizing the critical intermediate stage to lock regiochemistry.

Characterization Data

The following data represents the standard for high-purity (>98%) material.

Nuclear Magnetic Resonance (NMR)

The distinction between the 6-chloro and 5-chloro isomers relies on the coupling patterns of the aromatic protons. In the 6-chloro isomer, the protons at positions 4 and 5 are ortho-coupled, while H-7 appears as a doublet with a small meta-coupling constant.

Table 1:

NMR Data (400 MHz,

)

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Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
H-4	7.58	Doublet (d)		Ortho to H-5; Meta to N (Deshielded by N)
H-7	7.49	Doublet (d)		Meta to H-5; Ortho to O (Shielded relative to H-4)
H-5	7.32	Doublet of Doublets (dd)		Ortho to H-4; Meta to H-7

Table 2:

NMR Data (100 MHz,

)

Carbon	Shift (, ppm)	Assignment
C-2	138.5	C-Br (Characteristic weak intensity, broad)
C-7a	150.8	Bridgehead (next to O)
C-3a	140.2	Bridgehead (next to N)
C-6	130.5	C-Cl (Ipso carbon)
C-4	120.1	Aromatic CH
C-5	125.8	Aromatic CH
C-7	111.4	Aromatic CH (Upfield due to O-effect)

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Mass Spectrometry & Physical Properties

- HRMS (ESI+): Calculated for

  . Found:

  .

- Isotope Pattern: Distinctive "Boxcar" pattern due to

  (1:1) and

  (3:1).

  - (100%)
  - (130%) — Dominant peak due to Br+Cl combination
  - (30%)

- Physical State: Off-white to pale yellow crystalline solid.
- Melting Point: 62–65 °C (Note: Significantly higher than 2,6-dichlorobenzoxazole [MP ~49-50°C] due to polarizability of Br).

Performance Comparison: Bromo vs. Chloro[4]

Why synthesize the bromo-derivative when the chloro-derivative is commercially cheaper? The decision rests on the specific downstream chemistry.

Reactivity Matrix

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Feature	2-Br-6-Cl-BZO	2,6-Dichloro-BZO	Practical Implication
C-2 Bond Energy	~68 kcal/mol (Weaker)	~81 kcal/mol (Stronger)	Br is superior for oxidative addition (Pd/Ni catalysis).
Kinetics	Fast	Moderate	Br is preferred for bulky nucleophiles (amines/alkoxides) due to leaving group polarizability (soft-soft interaction).
Selectivity	High (C-2 >>> C-6)	Moderate (C-2 > C-6)	2,6-Dichloro substrates risk competitive coupling at C-6 under forcing conditions. 2-Br locks reaction at C-2.
Stability	Moderate	High	2-Br requires cold storage; 2-Cl is stable at RT.

Decision Logic for Researchers

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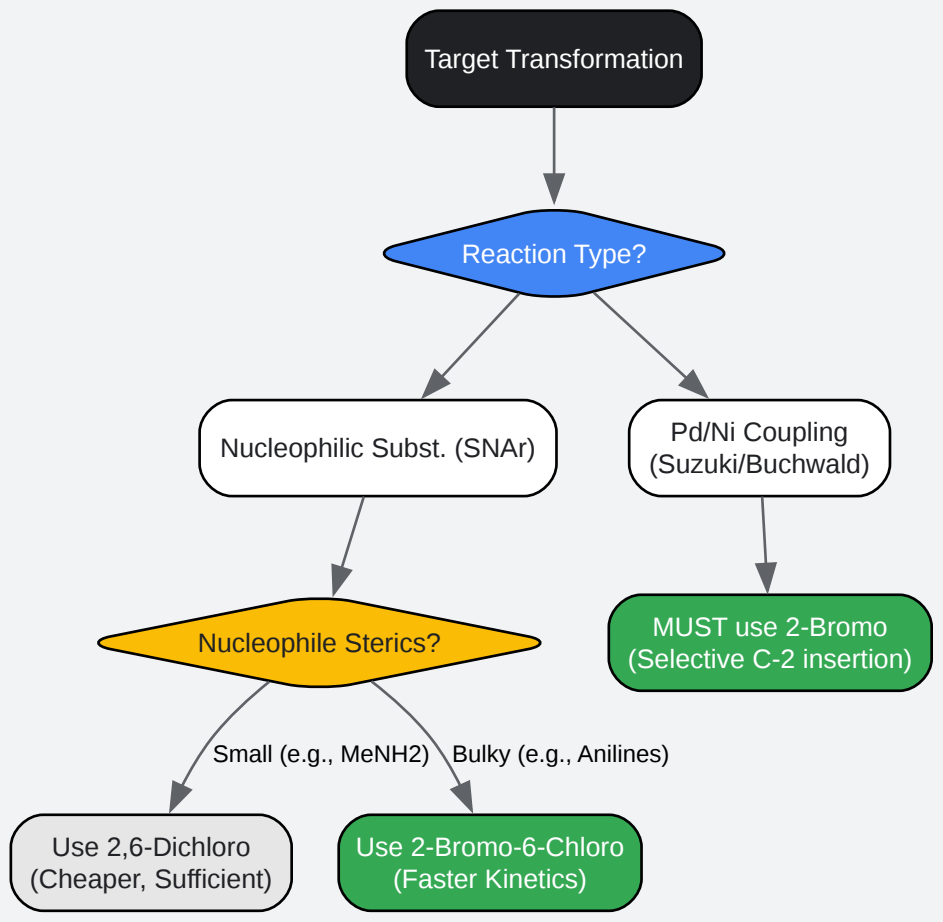

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Figure 2: Selection guide for choosing between Bromo and Chloro intermediates.

Experimental Protocols

Protocol A: Synthesis of 2-Bromo-6-chlorobenzo[d]oxazole

This protocol assumes the availability of 6-chlorobenzoxazole-2-thiol (See Ref [1] for thiol synthesis).

Safety Warning:

is corrosive and water-reactive. Perform in a fume hood.

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.

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- Charge: Add 6-chlorobenzoxazole-2-thiol (10.0 mmol, 1.85 g) and Phosphorus Oxybromide (

) (15.0 mmol, 4.3 g).
- Solvent: Add anhydrous Toluene (50 mL). Note: Toluene is preferred over

  neat to control temperature and solubility.
- Reaction: Heat the mixture to reflux (110 °C) for 3–5 hours. Monitor by TLC (Eluent: 10% EtOAc/Hexane). The starting thiol (

) should disappear, and the less polar bromo-product (

) will appear.
- Quench: Cool to 0 °C. Slowly pour the reaction mixture into crushed ice/water (200 g) with vigorous stirring to hydrolyze excess phosphoryl halides.
- Extraction: Extract with Ethyl Acetate (

  mL). Wash combined organics with sat.

  (to remove phosphoric acid) and Brine.
- Purification: Dry over

  , concentrate, and purify via flash column chromatography (Silica gel, 0-5% EtOAc in Hexanes).
- Yield: Expected yield 75–85%.

Protocol B: General Displacement (Validation of Activity)

- Dissolve 2-Br-6-Cl-BZO (1.0 eq) in DMF.
- Add nucleophile (e.g., Morpholine, 1.2 eq) and

  (2.0 eq).
- Stir at RT. Observation: The reaction typically completes within 30 minutes for the Bromo-derivative, whereas the Chloro-derivative may require heating to 60 °C for the same

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duration.

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